

## CAS number 67874-81-1 physicochemical data

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Compound of Interest		
Compound Name:	Cedramber	
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An In-depth Technical Guide on the Physicochemical Properties of Methyl Cedryl Ether (CAS 67874-81-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical data for Methyl Cedryl Ether, identified by CAS number 67874-81-1. The information is compiled from various scientific and safety data sources to support research, development, and safety assessments. This document presents quantitative data in structured tables, details the experimental protocols for key physicochemical properties, and includes visualizations of experimental workflows.

### **Chemical Identification**



Identifier	Value
Chemical Name	(3R,3aS,6R,7R,8aS)-octahydro-6-methoxy-3,6,8,8-tetramethyl-1H-3a,7-methanoazulene[1]
Common Name	Methyl Cedryl Ether, Cedramber, Cedryl Methyl Ether[2]
CAS Number	67874-81-1[1][2]
EC Number	267-510-5[1]
Molecular Formula	C16H28O[1][2]
Molecular Weight	236.39 g/mol [2][3]
SMILES	C[C@@H]1CC[C@@H]2[C@]13CCINVALID- LINKC2(C)C">C@@(C)OC[2]

## **Physicochemical Data**

The following tables summarize the key physicochemical properties of Methyl Cedryl Ether.

## **Table 2.1: Physical Properties**



Property	Value	Temperature (°C)	Pressure
Physical State	Liquid[1][3]	20	Ambient
Color	Colorless to pale yellow[1]	20	Ambient
Odor	Dry, ambergris, woody, dusty[1]	20	Ambient
Boiling Point	268.31 °C[1][4]	760.00 mm Hg (est)[4]	
Flash Point	> 100.00 °C (> 212.00 °F)[1][4][5]		
Refractive Index	1.4940 to 1.5040[1]	20.00	
Specific Gravity	0.969 to 0.980[1]	25.00	
Vapor Pressure	0.0026 hPa (est)[2]	20	•
0.0044 hPa (est)[2]	25	_	
Purity	92.00 to 100.00%[1]	-	

Table 2.2: Solubility Data

Solvent	Solubility (g/L)	Temperature (°C)
Ethanol	596.86[2]	25
Methanol	628.18[2]	25
Isopropanol	653.48[2]	25

Table 2.3: LogP

Property	Value
XLogP3-AA	4.4[2][3]

## **Experimental Protocols**



Detailed methodologies for determining key physicochemical properties are outlined below. These are based on standardized testing protocols.

## **Boiling Point Determination (ASTM D1078)**

The boiling point of Methyl Cedryl Ether is determined using a standard distillation method, such as that described in ASTM D1078.[4][6][7] This method is suitable for volatile organic liquids with a boiling range between 30 and 350°C.

Principle: The sample is distilled under controlled conditions, and the temperature of the vapor is measured as the liquid boils.

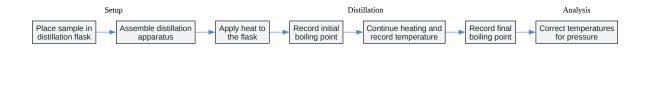
#### Apparatus:

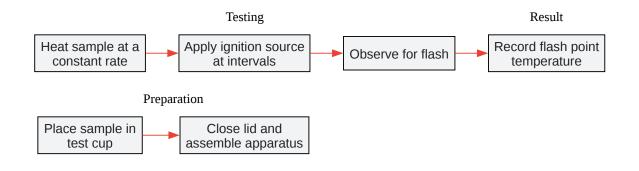
- Distillation flask
- Condenser
- · Heating mantle or oil bath
- Calibrated thermometer
- Receiving cylinder

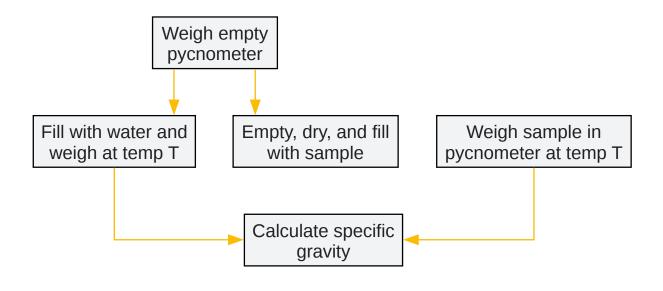
#### Procedure:

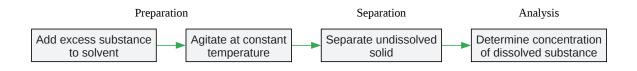
- A measured volume of the sample is placed in the distillation flask.
- The flask is heated, and the liquid is brought to a boil.
- The temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.
- Heating is continued at a regulated rate, and the temperature is recorded as the distillation proceeds.
- The final boiling point is the maximum temperature observed during the distillation.
- The observed temperatures are corrected for barometric pressure.











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